long-term stability of frozen ERD-3111 stock solutions

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Compound of Interest

Compound Name: *ERD-3111*

Cat. No.: *B15543644*

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Technical Support Center: ERD-3111

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term stability and effective use of frozen **ERD-3111** stock solutions.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **ERD-3111**?

A1: The stability of **ERD-3111** depends on whether it is in solid form or in a solvent. For long-term stability, powdered **ERD-3111** should be stored at -20°C, where it can be stable for up to three years. Once dissolved in a solvent such as DMSO, the stock solution should be stored at -80°C for optimal stability, lasting for up to one year.[1] For shorter-term storage, aliquots can be kept at -20°C for up to one month, protected from light and under a nitrogen atmosphere.[2] To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes.[2]

Q2: What is the recommended solvent for preparing **ERD-3111** stock solutions?

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A2: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing **ERD-3111** stock solutions.

Q3: How can I ensure the complete dissolution of **ERD-3111** powder?

A3: To ensure complete dissolution, it is recommended to vortex the solution thoroughly. If the compound does not fully dissolve, brief sonication in a water bath or gentle warming to 37°C can aid the process. Visually inspect the solution to ensure no particles are visible.

Q4: What is the "hook effect" and how can it affect my experiments with **ERD-3111**?

A4: The "hook effect" is a phenomenon observed with PROTACs, including **ERD-3111**, where an excessively high concentration of the compound leads to a decrease in the degradation of the target protein, ERα. This occurs because at high concentrations, **ERD-3111** is more likely to form binary complexes with either ERα or the E3 ligase, rather than the productive ternary complex required for degradation. This can result in a bell-shaped dose-response curve. To avoid this, it is crucial to perform a wide dose-response experiment to identify the optimal concentration range for ERα degradation.

Experimental Protocols

Preparation of **ERD-3111** Stock Solution (10 mM in DMSO)

Materials:

- **ERD-3111** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

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- Equilibration: Allow the **ERD-3111** powder and DMSO to reach room temperature before use to prevent moisture condensation.
- Weighing: Accurately weigh the desired amount of **ERD-3111** powder in a sterile microcentrifuge tube. For a 10 mM stock solution, you will need 8.55 mg of **ERD-3111** for every 1 mL of DMSO.
- Dissolution: Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **ERD-3111** powder.
- Solubilization: Vortex the solution vigorously until the powder is completely dissolved. A clear solution should be obtained. If dissolution is slow, brief sonication or gentle warming to 37°C can be applied.
- Aliquoting: Once a clear solution is achieved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This is critical to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots at -80°C for long-term stability (up to 1 year). For short-term use, aliquots can be stored at -20°C for up to one month, protected from light.

Data Presentation

Table 1: Long-Term Stability of Frozen **ERD-3111** Stock Solutions

Storage Temperature	Duration	Recommendations
-80°C	Up to 1 year[1]	Recommended for long-term storage. Aliquot to avoid freeze-thaw cycles.
-20°C	Up to 1 month[2]	Suitable for short-term storage. Protect from light and store under nitrogen.[2]

Troubleshooting Guide

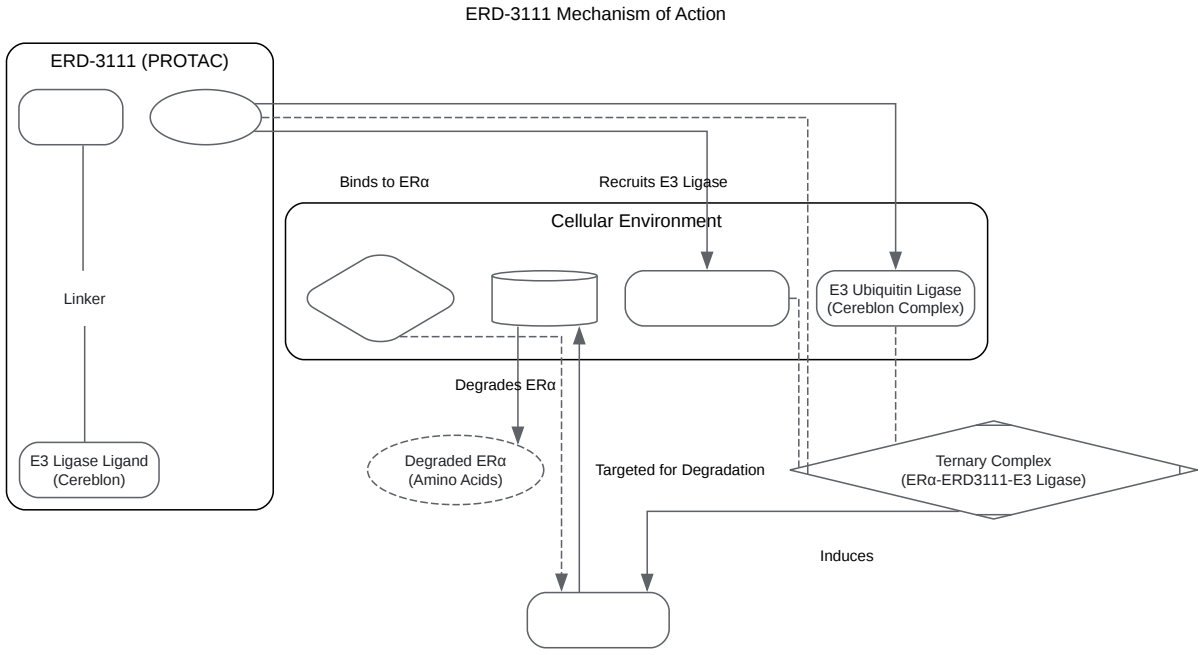
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Issue	Potential Cause	Recommended Solution
No or low ERα degradation observed	ERD-3111 concentration is too high (Hook Effect).	Perform a dose-response experiment with a wide range of concentrations (e.g., 0.1 nM to 10 µM) to determine the optimal concentration for degradation.
Insufficient incubation time.	Conduct a time-course experiment (e.g., 4, 8, 16, 24 hours) to identify the optimal treatment duration for maximal ERα degradation.	
Low expression of the required E3 ligase (Cereblon) in the cell line.	Confirm the expression of Cereblon (CRBN) in your cell model using western blot or qPCR.	
Degraded ERD-3111 stock solution.	Use a fresh aliquot of the stock solution. Avoid using solutions that have undergone multiple freeze-thaw cycles.	
Inconsistent results between experiments	Variability in cell culture conditions.	Ensure consistent cell passage number, seeding density, and confluency at the time of treatment.
Inaccurate pipetting of ERD-3111 solution.	Use calibrated pipettes and perform serial dilutions carefully to ensure accurate final concentrations.	
Bell-shaped dose-response curve	The "hook effect" is being observed.	This is characteristic of the hook effect. The peak of the curve represents the optimal concentration range for your experiment. Use concentrations at or below this

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peak for subsequent experiments.

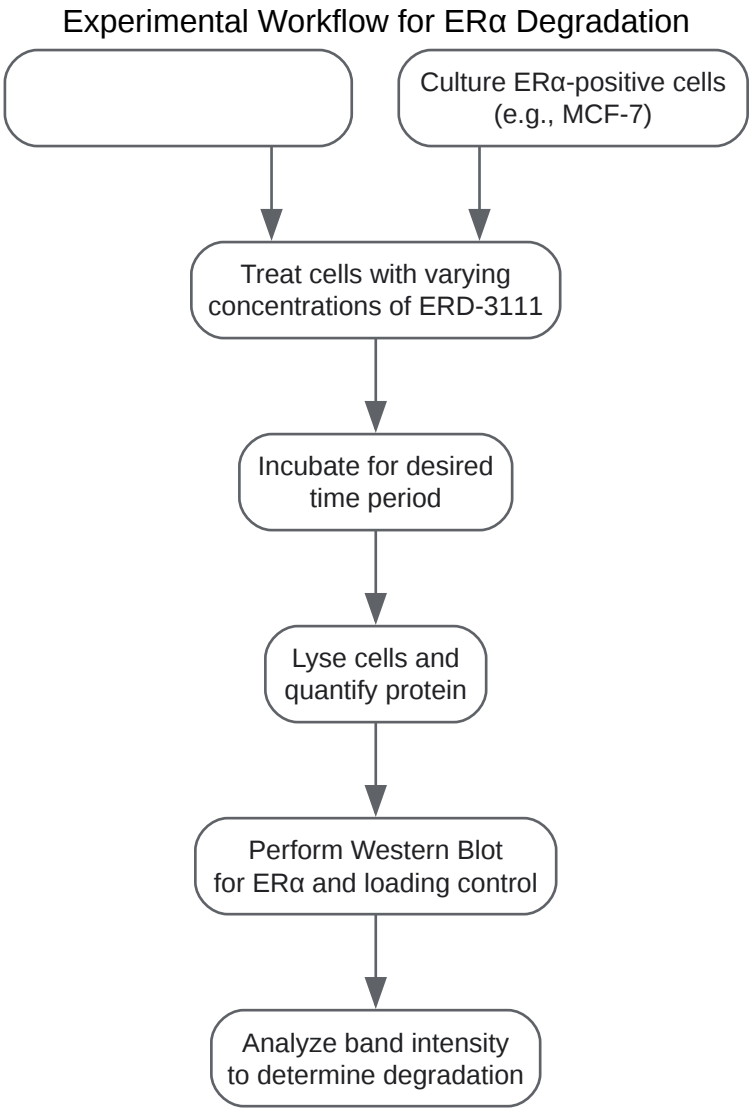
Visualizations



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Caption: **ERD-3111** mechanism of action.

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Caption: Experimental workflow overview.

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References

- 1. ERD-3111 | Estrogen Receptor/ERR | TargetMol [targetmol.com]

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